Application Notes & Protocols for Studying Peptide Transport Mechanisms

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Compound of Interest

Compound Name: *Pro-ile*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The study of peptide transport across biological barriers is fundamental to the development of peptide-based therapeutics and understanding nutrient absorption. Peptides can traverse epithelial and endothelial layers through various mechanisms, including paracellular flux, passive transcellular diffusion, and carrier-mediated transport.[1][2][3] Understanding these pathways is crucial for optimizing drug delivery, particularly for oral and blood-brain barrier (BBB) transport.[4][5][6] This document provides an overview of common experimental models and detailed protocols for quantifying peptide transport.

Overview of Peptide Transport Pathways

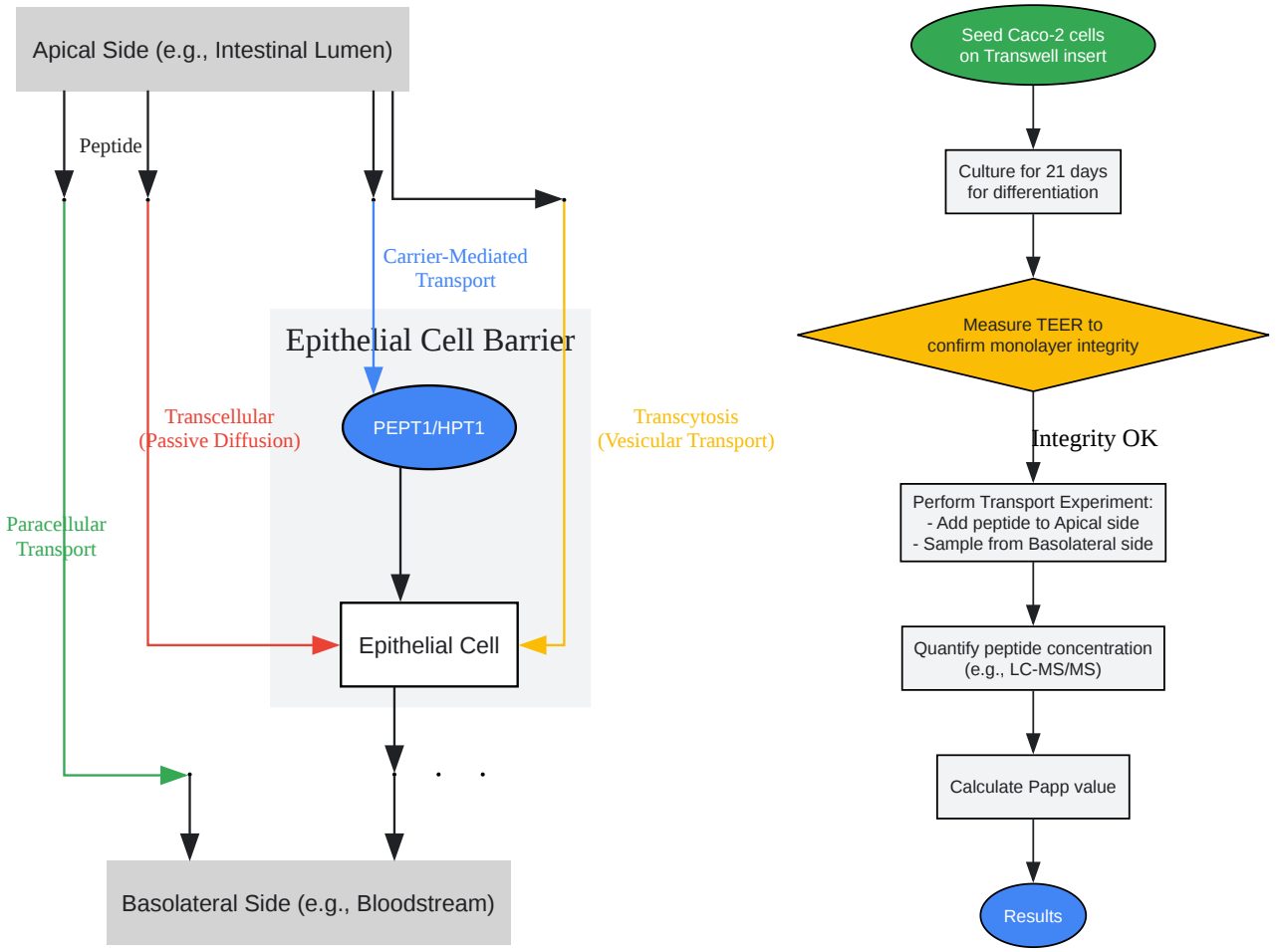
Peptides utilize several distinct routes to cross cellular barriers. The primary pathways include:

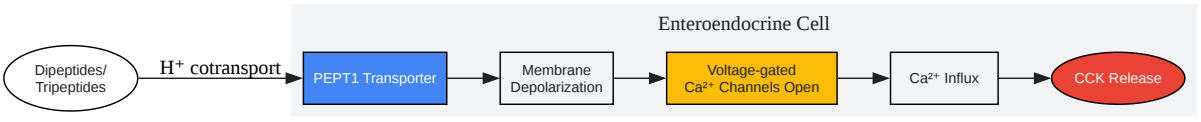
- Paracellular Transport: Movement of peptides through the tight junctions between adjacent cells. This route is generally limited to smaller peptides.[2][3]
- Transcellular Passive Diffusion: Direct passage of lipophilic peptides across the cell membrane, driven by a concentration gradient.[3][6]

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- Carrier-Mediated Transport (Active Transport): Utilizes specific transporter proteins, such as the Peptide Transporter 1 (PEPT1), which is a low-affinity, high-capacity H+-dependent transporter primarily found in the small intestine.[1][7][8] The human intestinal peptide transporter 1 (HPT1) also facilitates the transport of peptide-based drugs.[8]

- Transcytosis: Vesicular transport where peptides are encapsulated in vesicles on one side of the cell and released on the other. This can be receptor-mediated or adsorptive-mediated.[2][3]





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